

A Comprehensive Technical Guide to the Health and Safety of 1-Nitropropane

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Compound of Interest

Compound Name: 1-Nitropropane

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This in-depth guide provides critical health and safety information for the handling of **1-Nitropropane** (CAS No. 108-03-2), a colorless, oily liquid utilized as a solvent and chemical intermediate. Adherence to stringent safety protocols is imperative due to its flammable nature and potential health hazards. This document summarizes key quantitative data, outlines detailed experimental methodologies for safety assessments, and visualizes critical workflows and metabolic pathways.

Core Safety & Physical Properties

1-Nitropropane is a flammable liquid with a characteristic disagreeable odor.^{[1][2][3]} Its vapors are heavier than air, posing a risk of accumulation in low-lying areas.^{[1][4]} The following tables provide a summary of its key physical, chemical, and safety-related properties.

Table 1: Physical and Chemical Properties of **1-Nitropropane**

Property	Value	Source(s)
Molecular Formula	C ₃ H ₇ NO ₂	[1]
Molecular Weight	89.09 g/mol	[1]
Appearance	Colorless oily liquid	[1][2][3]
Odor	Somewhat disagreeable	[2][3]
Boiling Point	131.6 - 132 °C (269 - 270 °F) at 760 mmHg	[2][3][4][5]
Melting Point	-108 °C (-162 °F)	[3][4][5]
Density	0.9934 - 0.998 g/cm ³ at 20-25 °C	[3][5]
Vapor Pressure	8 mmHg at 20 °C	[2][3]
Vapor Density	3.06 (Air = 1)	[4]
Solubility in Water	1.4 ml/100 ml (Slightly soluble)	[4][5]
Refractive Index	1.4018 at 20 °C	[3][5]

Table 2: Flammability and Reactivity Data

Property	Value	Source(s)
Flash Point	34 - 36 °C (93 - 96 °F) (closed cup)	[3] [5] [6] [7]
Autoignition Temperature	420 - 421 °C (788 - 789 °F)	[4] [8]
Lower Explosive Limit (LEL)	2.2%	[4] [9]
Upper Explosive Limit (UEL)	11.0%	[10]
NFPA 704 Rating	Health: 2, Flammability: 3, Instability: 2	[9] [11]
Incompatibilities	Strong oxidizing agents, strong acids, strong bases, amines, metal oxides, and hydrocarbons.	[2] [11] [12]
Hazardous Decomposition Products	Toxic oxides of nitrogen (NOx) and carbon oxides upon combustion.	[1] [12]

Toxicological Profile

Exposure to **1-Nitropropane** can occur via inhalation, ingestion, or skin and eye contact.[\[2\]](#)

The primary target organs are the eyes, central nervous system, liver, and kidneys.[\[2\]](#)

Symptoms of overexposure may include eye irritation, headache, nausea, vomiting, and

diarrhea.[\[2\]](#)[\[5\]](#) In animal studies, exposure has been linked to liver and kidney damage.[\[2\]](#)[\[12\]](#)

Table 3: Acute Toxicity Data

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	455 mg/kg	[6][13]
LD50	Mouse	Oral	800 mg/kg	[7]
LDLo	Rabbit	Oral	250 mg/kg	[7]
LD50	Rabbit	Dermal	> 2000 mg/kg	[13]
LC50	Rat	Inhalation	3100 ppm (8 hours)	[7][14]
LC50	Rat	Inhalation	11.02 mg/L (1 hour)	[13]
LC100	Rabbit, Guinea Pig	Inhalation	5,000 ppm (3 hours)	[14]

Table 4: Occupational Exposure Limits

Organization	Limit	Value	Source(s)
OSHA (PEL)	8-hr TWA	25 ppm (90 mg/m ³)	[9][14]
NIOSH (REL)	10-hr TWA	25 ppm (90 mg/m ³)	[9][14]
ACGIH (TLV)	8-hr TWA	25 ppm (91 mg/m ³)	[13][14]
NIOSH (IDLH)	-	1000 ppm	[4][9]

Experimental Protocols

The toxicological and safety data presented are derived from standardized experimental protocols. The following sections detail the methodologies for key assessments, based on internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (LD50) Determination (OECD Test Guideline 423: Acute Toxic Class Method)

The Acute Toxic Class Method is a stepwise procedure to assess the acute oral toxicity of a substance.^{[2][15]}

- Principle: The method involves administering the test substance to a small group of animals in a stepwise manner. The outcome (mortality or survival) in one step determines the dosage for the next step.^[2]
- Animal Model: Healthy, young adult rats of a single sex (typically females) are used.^[2]
- Procedure:
 - Animals are fasted prior to dosing.^[6]
 - The substance is administered orally by gavage in a single dose.^[6]
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).^[14]
 - A group of three animals is used for each step.^[2]
 - If mortality occurs in the first group, the dose for the next group is lowered. If no mortality occurs, the dose is increased.^[2]
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.^[6]
- Endpoint: The method allows for the classification of the substance into a toxicity category based on the observed mortality at different dose levels.^{[14][15]} An approximate LD50 value can be determined.^[14]

Acute Inhalation Toxicity (LC50) Determination (OECD Test Guideline 403)

This guideline outlines the procedure for assessing the acute toxicity of a substance via inhalation.^{[1][4][12]}

- Principle: Animals are exposed to the test substance, typically as a vapor, for a defined period, followed by an observation period.[\[4\]](#)[\[12\]](#)
- Animal Model: The preferred species is the rat.[\[4\]](#)
- Procedure:
 - Animals are placed in a dynamic airflow inhalation exposure system.[\[12\]](#)
 - A precisely controlled concentration of the test substance is maintained in the air.[\[12\]](#)
 - The standard exposure duration is 4 hours.[\[12\]](#)
 - Multiple concentration levels are typically tested, with at least 10 animals per concentration.[\[4\]](#)
 - Following exposure, animals are observed for at least 14 days for mortality, clinical signs of toxicity, and body weight changes.[\[4\]](#)[\[12\]](#)
 - A gross necropsy is performed on all animals at the end of the study.[\[4\]](#)
- Endpoint: The data are used to calculate the median lethal concentration (LC50), which is the concentration expected to cause death in 50% of the test animals.[\[12\]](#)

Flash Point Determination (Closed-Cup Method)

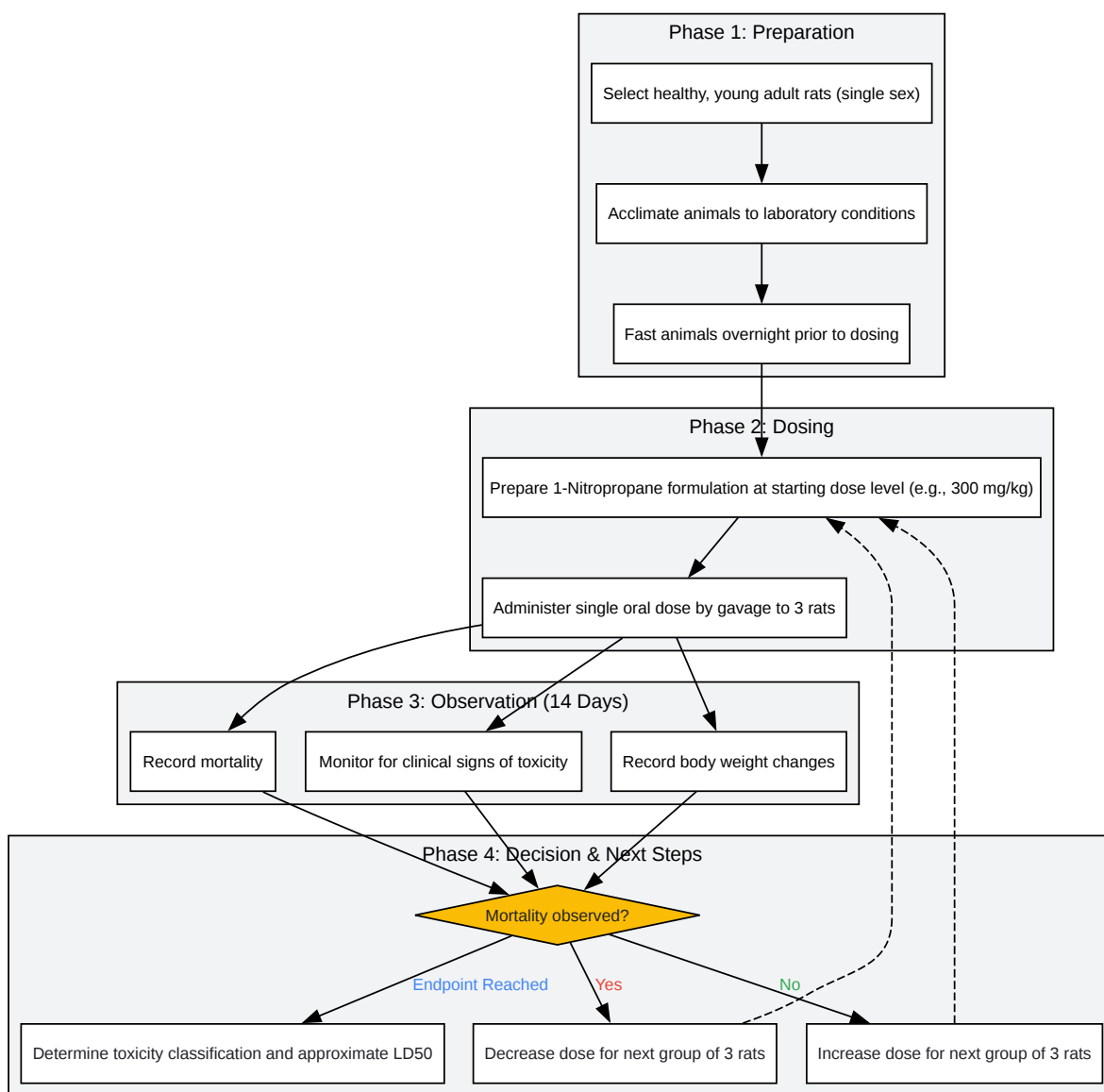
The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air.
[\[16\]](#) Closed-cup methods are commonly used for volatile liquids.[\[16\]](#)[\[17\]](#)

- Principle: The liquid is heated in a closed container, and an ignition source is periodically introduced into the vapor space above the liquid.[\[16\]](#)
- Apparatus: A standardized closed-cup tester (e.g., Pensky-Martens or Tag) is used.[\[18\]](#)[\[19\]](#)
- Procedure:
 - The sample is placed in the test cup to a specified level.[\[16\]](#)[\[18\]](#)

- The cup is sealed with a lid containing a thermometer, a stirrer, and an opening for the ignition source.[16]
- The sample is heated at a slow, constant rate while being stirred.[16][18]
- At regular temperature intervals, the ignition source is applied to the vapor space.[16][18]
- Endpoint: The flash point is the lowest temperature at which a flash is observed upon application of the ignition source.[16]

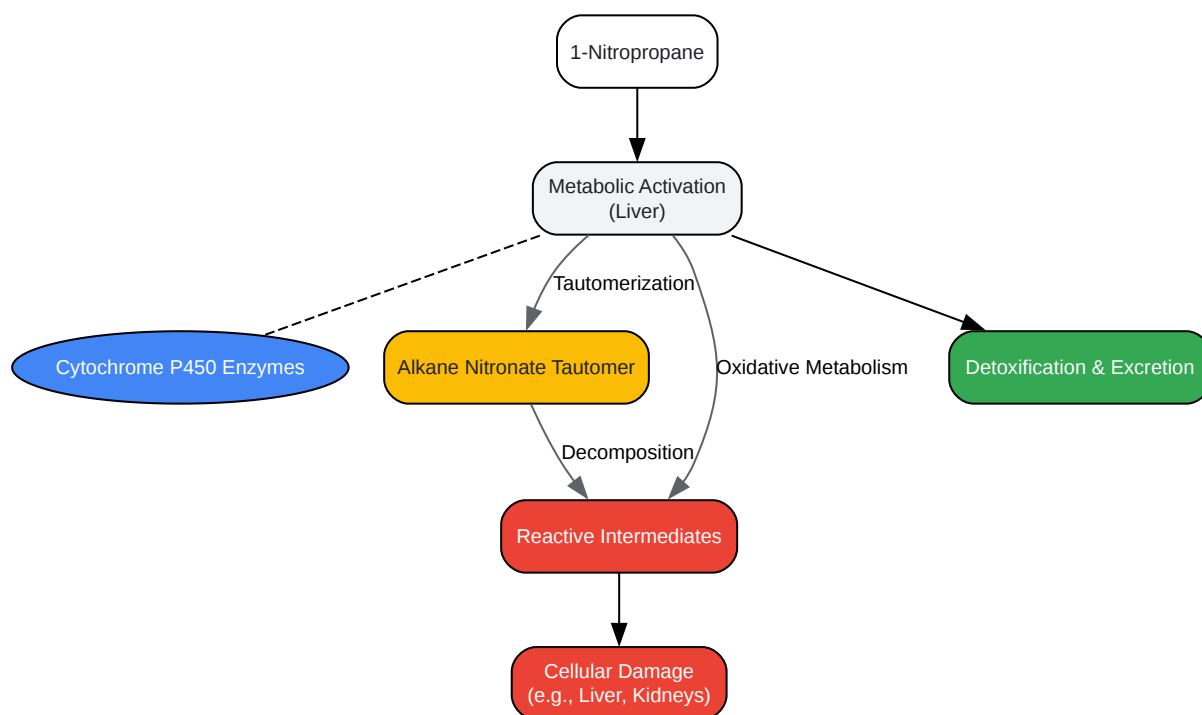
Mandatory Visualizations

The following diagrams, created using the DOT language, visualize a typical experimental workflow for determining acute oral toxicity and the proposed metabolic pathway of **1-Nitropropane**.



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Caption: Workflow for Acute Oral Toxicity Testing (OECD 423).



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Caption: Proposed Metabolic Pathway and Toxicity of **1-Nitropropane**.

Handling and Safety Recommendations

Engineering Controls:

- Handle **1-Nitropropane** in a well-ventilated area, preferably in a chemical fume hood.[20]
- Use explosion-proof electrical, ventilating, and lighting equipment.[10][13]
- All equipment used when handling the product must be grounded to prevent static discharge.
[1][11]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[10][20]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile or neoprene) and a flame-retardant lab coat.[8][20] Inspect gloves for any perforations before use.[20]
- Respiratory Protection: If exposure limits are exceeded or if working in a poorly ventilated area, use a NIOSH-approved respirator with organic vapor cartridges.[2][20] For concentrations up to 250 ppm, a supplied-air respirator is recommended.[2]

Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.[10][20]
- Keep containers tightly closed.[13]
- Store separately from incompatible materials such as strong oxidizers, strong bases, and amines.[8][11]

Spill and Emergency Procedures:

- In case of a spill, eliminate all ignition sources.[1][11]
- Evacuate personnel from the area.[11]
- Absorb the spill with a non-combustible material like dry sand or earth and place it in a sealed container for disposal.[4][11]
- Do not wash spills into the sewer system.[11]
- For fires, use dry chemical, CO₂, water spray, or alcohol-resistant foam.[4][6] Containers may explode in the heat of a fire.[4][6]

This guide is intended to provide comprehensive health and safety information for the handling of **1-Nitropropane**. It is not a substitute for a thorough risk assessment and adherence to all applicable local, state, and federal regulations. Always consult the Safety Data Sheet (SDS) before handling any chemical.

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